

Physical properties of 2,5-Bis(trifluoromethyl)bromobenzene (boiling point, density)

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Compound of Interest	
Compound Name:	2,5-Bis(trifluoromethyl)bromobenzene
Cat. No.:	B1273128
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Technical Guide: Physical Properties of 2,5-Bis(trifluoromethyl)bromobenzene

This technical guide provides an in-depth overview of the key physical properties of **2,5-Bis(trifluoromethyl)bromobenzene**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound as a versatile intermediate in organic synthesis.

Core Physical Properties

2,5-Bis(trifluoromethyl)bromobenzene is a fluorinated aromatic compound often used as a building block in the synthesis of pharmaceuticals and advanced materials.^[1] Its physical characteristics are crucial for handling, reaction setup, and purification processes. The compound is a liquid at room temperature.

Data Summary

The essential physical data for **2,5-Bis(trifluoromethyl)bromobenzene** are summarized in the table below for quick reference.

Property	Value	Conditions
Boiling Point	146-147 °C	at standard atmospheric pressure (lit.)
Density	1.691 g/mL	at 25 °C (lit.)
Molecular Formula	C ₈ H ₃ BrF ₆	-
Molecular Weight	293.00 g/mol	-
CAS Number	7617-93-8	-
Appearance	Liquid	at 25 °C

Source: Sigma-Aldrich

Experimental Protocols for Property Determination

While the specific experimental reports for the values cited for **2,5-Bis(trifluoromethyl)bromobenzene** are proprietary to chemical suppliers, the following sections describe the standard methodologies used for determining the boiling point and density of liquid organic compounds.

2.1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For aryl halides, the boiling point is influenced by intermolecular forces, primarily van der Waals dispersion forces, which increase with the size and number of electrons in the molecule.[\[2\]](#)

Methodology: Distillation Method

A common and accurate method for determining the boiling point of a liquid like **2,5-Bis(trifluoromethyl)bromobenzene** is through distillation.

- Apparatus Setup: A distillation flask is filled with the liquid sample and a few boiling chips to ensure smooth boiling. A thermometer is placed in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.

- Heating: The flask is heated gently. As the liquid boils, the vapor rises, and its temperature is measured by the thermometer.
- Equilibrium: The temperature reading will stabilize when the vapor is in thermal equilibrium with the boiling liquid. This stable temperature, observed as the vapor continuously bathes the thermometer bulb and condenses in the condenser, is recorded as the boiling point.
- Pressure Correction: The atmospheric pressure is recorded at the time of the experiment. If the pressure is not exactly 1 atm (760 mmHg), a correction is applied to the observed boiling point to normalize it to standard pressure.

2.2. Density Measurement

Density is an intrinsic physical property defined as the mass of a substance per unit volume.[\[3\]](#) For liquids, it is temperature-dependent.[\[4\]](#)[\[5\]](#)

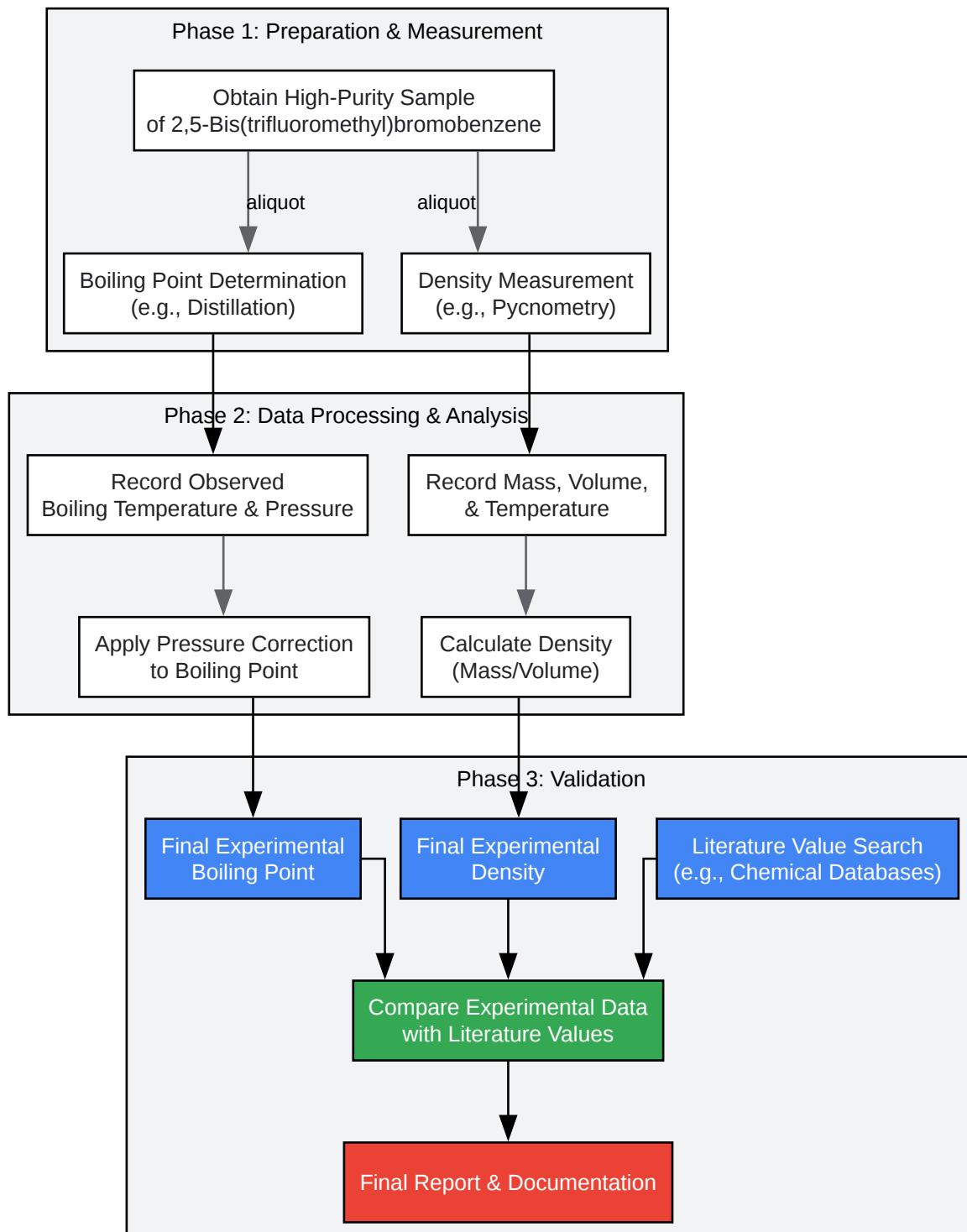
Methodology: Pycnometry

Pycnometry is a precise method for determining the density of a liquid by using a specialized glass flask with a precisely known volume, called a pycnometer.[\[3\]](#)[\[6\]](#)

- Mass of Empty Pycnometer: The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- Mass of Pycnometer with Sample: The pycnometer is filled with **2,5-Bis(trifluoromethyl)bromobenzene**. Care is taken to ensure there are no air bubbles and that the liquid level is exactly at the calibration mark. The exterior is wiped clean and dry, and the filled pycnometer is weighed.
- Temperature Control: The temperature of the sample within the pycnometer is allowed to equilibrate to a constant, known temperature (e.g., 25 °C), often using a water bath.[\[6\]](#)
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Logical Workflow for Physical Property Verification

The following diagram illustrates a standard workflow for the experimental determination and verification of the physical properties of a chemical compound like **2,5-Bis(trifluoromethyl)bromobenzene**.



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- To cite this document: BenchChem. [Physical properties of 2,5-Bis(trifluoromethyl)bromobenzene (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273128#physical-properties-of-2-5-bis-trifluoromethyl-bromobenzene-boiling-point-density>]

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